

# Personal protective equipment for handling SC66

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## Compound of Interest

Compound Name: SC66

Cat. No.: B1684005

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## Essential Safety and Handling Guide for SC66

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the Akt inhibitor, **SC66**. The following procedures and recommendations are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

## Chemical Identifier and Hazard Information

Identifier	Information
Chemical Name	(2E,6E)-2,6-Bis(pyridin-4-ylmethylene)cyclohexanone
Synonym	SC-66
CAS Number	871361-88-5
Molecular Formula	C <sub>18</sub> H <sub>16</sub> N <sub>2</sub> O
Molecular Weight	276.33 g/mol [1]

### Hazard Summary

**SC66** is classified as a hazardous substance and should be handled with care. The primary hazards are:

- Harmful if swallowed (Acute toxicity - oral 4)
- Causes skin irritation (Skin irritation 2)
- Causes serious eye irritation (Eye irritation 2A)
- May cause respiratory irritation (Specific target organ toxicity (single exposure) 3)

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **SC66**. The following equipment should be used at all times:

Protection Type	Specific Recommendations
Eye/Face Protection	Wear safety glasses with side shields or goggles. <a href="#">[2]</a>
Skin Protection	Wear protective gloves (chemical-resistant, e.g., nitrile rubber) and a lab coat. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	If dust is generated or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator. <a href="#">[2]</a> <a href="#">[4]</a>
Body Protection	Wear protective clothing to prevent skin contact. <a href="#">[2]</a>

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust generation.
- Ensure that eyewash stations and safety showers are readily accessible.

## Handling and Storage

Safe Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust or fumes.
- Wash hands thoroughly after handling.
- Handle in accordance with good industrial hygiene and safety practices.[2]

#### Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- The recommended storage temperature is -20°C.[2]

## Accidental Release and First Aid Measures

#### Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- Contain the spill. For powder spills, cover with a plastic sheet to minimize spreading.[2]
- Clean up the spill using a method that does not generate dust (e.g., using a HEPA-filtered vacuum or by gently wetting the powder). Place the spilled material into a suitable, labeled container for waste disposal.
- Clean the contaminated surface thoroughly.

#### First Aid:

Exposure Route	First Aid Measures
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

## Disposal Plan

All waste containing **SC66** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

### Waste Collection:

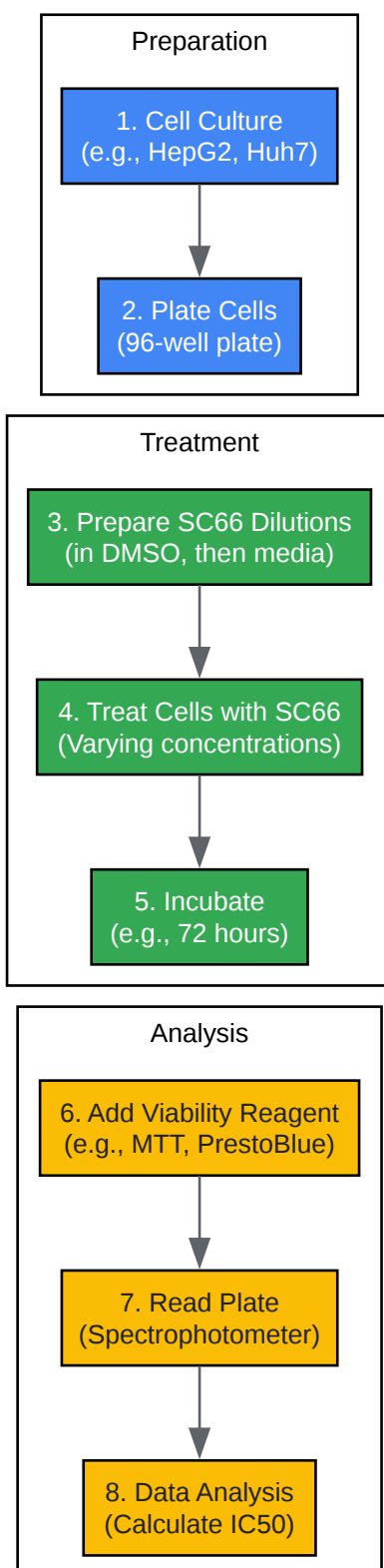
- Collect all solid waste (e.g., contaminated gloves, wipes, and plasticware) in a designated, labeled hazardous waste container.
- Collect all liquid waste (e.g., solutions containing **SC66**) in a separate, labeled hazardous waste container.
- Do not mix with other waste streams.

### Disposal Procedure:

- Ensure all waste containers are tightly sealed and properly labeled with the contents ("Hazardous Waste: **SC66**").
- Store waste in a designated, secure area away from incompatible materials.
- Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of **SC66** down the drain or in regular trash.

## Experimental Workflow: In Vitro Cell Viability Assay

The following is a generalized workflow for a common experiment using **SC66**, an Akt inhibitor, to assess its effect on the viability of cancer cells.



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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling SC66]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684005#personal-protective-equipment-for-handling-sc66]

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